

Application Notes and Protocols for Verofylline Administration in Rodents

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Compound of Interest

Compound Name: Verofylline

Cat. No.: B1632753

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Introduction

Verofylline is a polysubstituted methylxanthine derivative, structurally related to theophylline, and is investigated for its potential as a bronchodilator.[1] As a lipophilic compound, its administration in rodent models requires careful consideration of the vehicle and administration route to ensure consistent and reproducible results. This document provides detailed protocols for the oral and intraperitoneal administration of **Verofylline** to mice and rats, based on established methodologies for related compounds and general principles of rodent drug administration. The provided dosage ranges are inferred from studies on the related compound, theophylline, and should be optimized for specific experimental needs.

Data Presentation

Table 1: Recommended Dosage and Volume for Verofylline Administration in Rodents (Inferred from Theophylline Studies)

Species	Route of Administration	Proposed Dose Range (mg/kg)	Vehicle Examples	Maximum Administration Volume	Needle/Gavage Tube Size
Mouse	Oral (Gavage)	75 - 300	Corn oil, 0.5% Methylcellulose	10 mL/kg	20-22 gauge, 1-1.5 inch length, ball-tipped
Intraperitoneal (IP)	50 - 200	Saline, 10% DMSO in saline	10 mL/kg	25-27 gauge, 0.5 inch length	
Rat	Oral (Gavage)	37.5 - 150	Corn oil, 0.5% Methylcellulose	10 mL/kg	16-18 gauge, 2-3 inch length, ball-tipped
Intraperitoneal (IP)	25 - 100	Saline, 10% DMSO in saline	10 mL/kg	23-25 gauge, 0.5-1 inch length	

Note: These dose ranges are extrapolated from toxicity and efficacy studies of theophylline. It is critical to perform a dose-finding study for **Verofylline** in your specific model to determine the optimal dose.

Table 2: Pharmacokinetic Parameters of Verofylline in Obese Sprague-Dawley Rats

Parameter	Value
Animal Model	Dietary-Induced Obese Sprague-Dawley Rats
Key Finding	Both the absolute volume of distribution (Vss) and clearance (Cl) increased approximately 2-fold compared to control animals. The half-life, however, remained unchanged due to the proportional increase in Vss and Cl.[2]

Note: This data is from a study on obese rats and may not be directly applicable to lean animals.[2] It is recommended to perform pharmacokinetic studies in the specific rodent model being used.

Experimental Protocols

Protocol 1: Oral Administration of Verofylline via Gavage

Materials:

- **Verofylline**
- Vehicle (e.g., Corn oil, 0.5% w/v methylcellulose in sterile water)
- Balance
- Mortar and pestle (if starting with solid compound)
- Stir plate and stir bar
- Appropriately sized gavage needles (see Table 1)
- Syringes
- Animal scale

Procedure:

- Preparation of **Verofylline** Suspension:
 - Accurately weigh the required amount of **Verofylline** based on the desired dose and the number of animals.
 - If using a solid form, gently triturate the **Verofylline** in a mortar and pestle to a fine powder.
 - In a suitable container, add the weighed **Verofylline** to the chosen vehicle.
 - If using methylcellulose, first prepare the 0.5% solution and then add the **Verofylline**.

- Stir the mixture continuously using a stir plate and stir bar to ensure a homogenous suspension. Due to **Verofylline**'s lipophilic nature, it may not fully dissolve and will likely form a suspension.
- Animal Preparation and Dosing:
 - Weigh each animal immediately before dosing to calculate the precise volume to be administered.
 - Gently restrain the animal. For mice, this can be done by scruffing the neck. For rats, a towel wrap may be beneficial.
 - Measure the gavage needle against the animal to determine the correct insertion depth (from the tip of the nose to the last rib).
 - Draw the calculated volume of the **Verofylline** suspension into the syringe attached to the gavage needle.
 - Gently insert the gavage needle into the animal's mouth, passing it over the tongue and down the esophagus into the stomach. Do not force the needle.
 - Slowly administer the suspension.
 - Carefully withdraw the gavage needle.
 - Monitor the animal for a few minutes post-administration to ensure there are no signs of respiratory distress.

Protocol 2: Intraperitoneal (IP) Injection of Verofylline

Materials:

- **Verofylline**
- Vehicle (e.g., Sterile saline, 10% DMSO in sterile saline)
- Balance

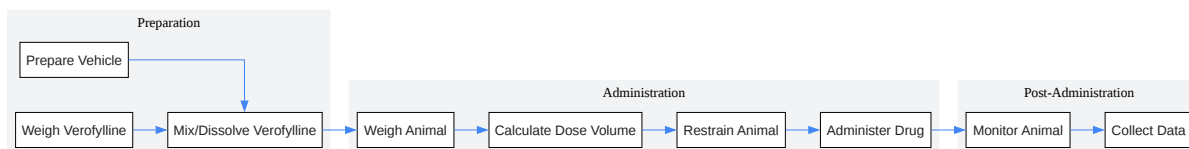
- Vortex mixer
- Appropriately sized needles and syringes (see Table 1)
- Animal scale
- 70% ethanol wipes

Procedure:

- Preparation of **Verofylline** Solution:
 - Accurately weigh the required amount of **Verofylline**.
 - Dissolve the **Verofylline** in the chosen vehicle. Given its lipophilic nature, a small amount of a solubilizing agent like DMSO may be necessary before dilution with saline. Ensure the final concentration of the co-solvent is well-tolerated by the animals.
 - Vortex the solution until the **Verofylline** is completely dissolved.
- Animal Preparation and Injection:
 - Weigh each animal to calculate the exact injection volume.
 - Properly restrain the animal, exposing the abdomen. For rats and mice, this can be done by securing the animal with its head tilted slightly downwards.
 - Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder and cecum.
 - Wipe the injection site with a 70% ethanol wipe.
 - Insert the needle at a 15-20 degree angle.
 - Aspirate slightly to ensure the needle has not entered a blood vessel or organ.
 - Slowly inject the solution into the peritoneal cavity.
 - Withdraw the needle and return the animal to its cage.

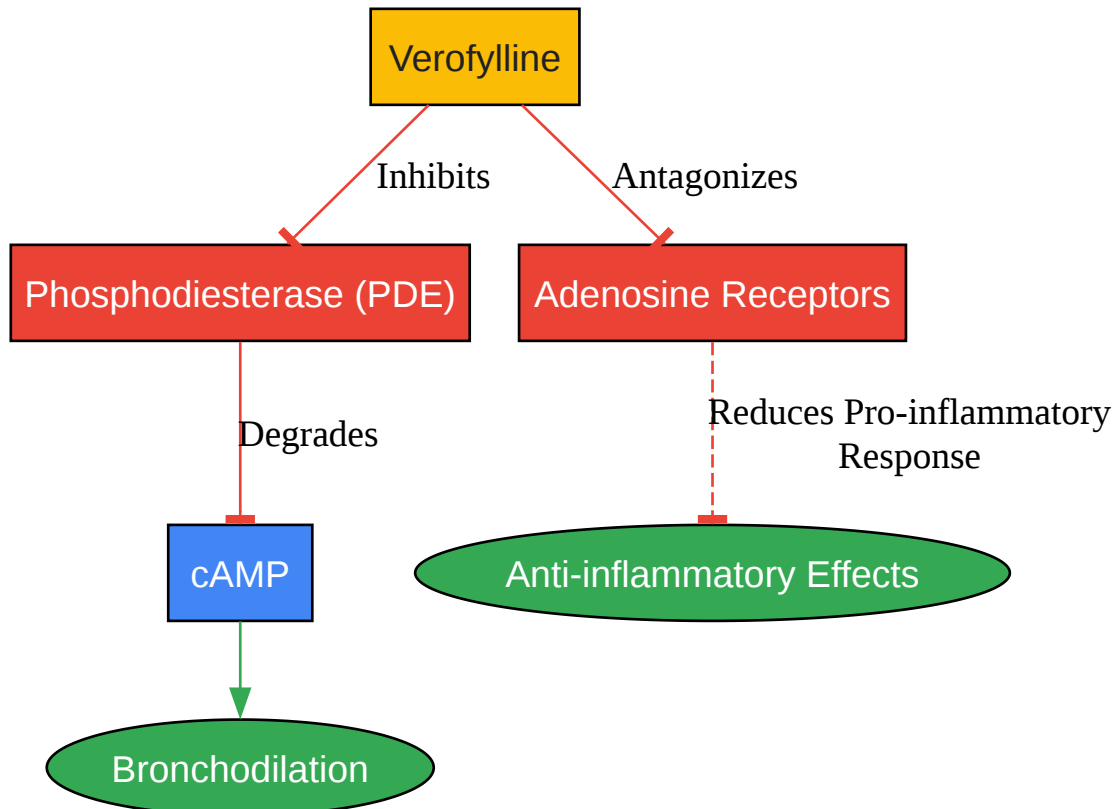
- Monitor the animal for any signs of distress or adverse reactions at the injection site.

Mandatory Visualization



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Caption: Experimental workflow for **Verofylline** administration in rodents.



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Caption: Putative signaling pathway of **Verofylline**.

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References

- 1. Verofylline, a methylxanthine bronchodilator, in asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
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